Introduction: The Morpholine Scaffold - A Privileged Structure in Modern Agriculture

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Compound of Interest

Compound Name:	*4-(4-Bromopyridin-3-yl)morpholine*
CAS No.:	*1563533-04-9*
Cat. No.:	*B1402041*

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Morpholine, a six-membered heterocyclic compound containing both amine and ether functional groups, has emerged as a cornerstone in the design and development of modern agrochemicals.[1][2][3] Its unique structural and electronic properties allow it to serve as a versatile building block, or "pharmacophore," enhancing the biological activity and pharmacokinetic properties of molecules.[4][5] This has led to the successful commercialization of numerous morpholine-containing compounds, particularly as potent fungicides, with growing interest in their application as herbicides and plant growth regulators.[1][6][7]

This guide, intended for researchers and scientists in the agrochemical field, provides a detailed exploration of the multifaceted roles of morpholine derivatives. It moves beyond a simple review to offer practical, field-proven insights and detailed experimental protocols for the screening and evaluation of novel morpholine-based compounds. We will delve into the biochemical mechanisms of action, discuss structure-activity relationships, and provide step-by-step methodologies to empower researchers in their quest for the next generation of effective and sustainable crop protection solutions.

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I. Morpholine Derivatives as Systemic Fungicides: A Mechanistic Deep Dive

The most significant contribution of morpholine derivatives to agrochemicals lies in their role as systemic fungicides.[6][8] Compounds such as fenpropimorph, tridemorph, and dimethomorph are widely utilized to protect vital crops like cereals, grapes, and potatoes from devastating fungal diseases, including powdery mildew and late blight.[6][9] The morpholine moiety is crucial for their systemic activity, which allows the compounds to be absorbed and translocated within the plant, providing comprehensive, internal protection.[6]

Mechanism of Action: Inhibition of Sterol Biosynthesis

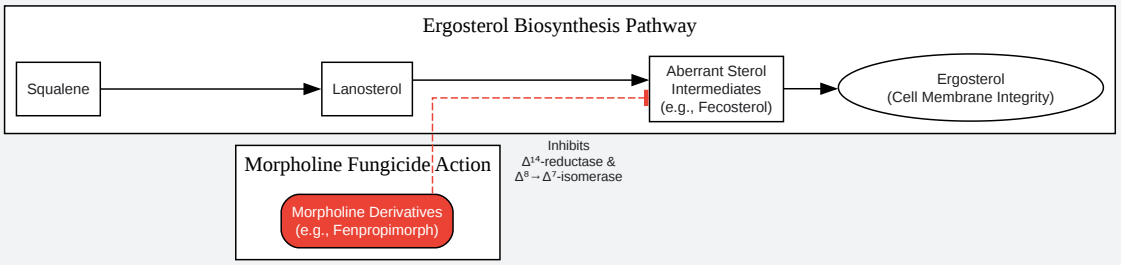
The primary mode of action for morpholine fungicides is the disruption of ergosterol biosynthesis in fungal cells.[9][10] Ergosterol is a vital component of the fungal cell membrane, analogous to cholesterol in mammalian cells, and is essential for maintaining membrane integrity, fluidity, and function.[9] Morpholine fungicides are classified as Sterol Biosynthesis Inhibitors (SBIs), specifically FRAC (Fungicide Resistance Action Committee) Code 5.[9] They act on two key enzymes in the ergosterol pathway:

- Sterol Δ^{14}-reductase (ERG24): This enzyme reduces the C-14 double bond in sterol precursors.[9]
- Sterol $\Delta^{8} \rightarrow \Delta^{7}$-isomerase (ERG2): This enzyme catalyzes the isomerization of the double bond from the C-8 to the C-7 position.[9][11]

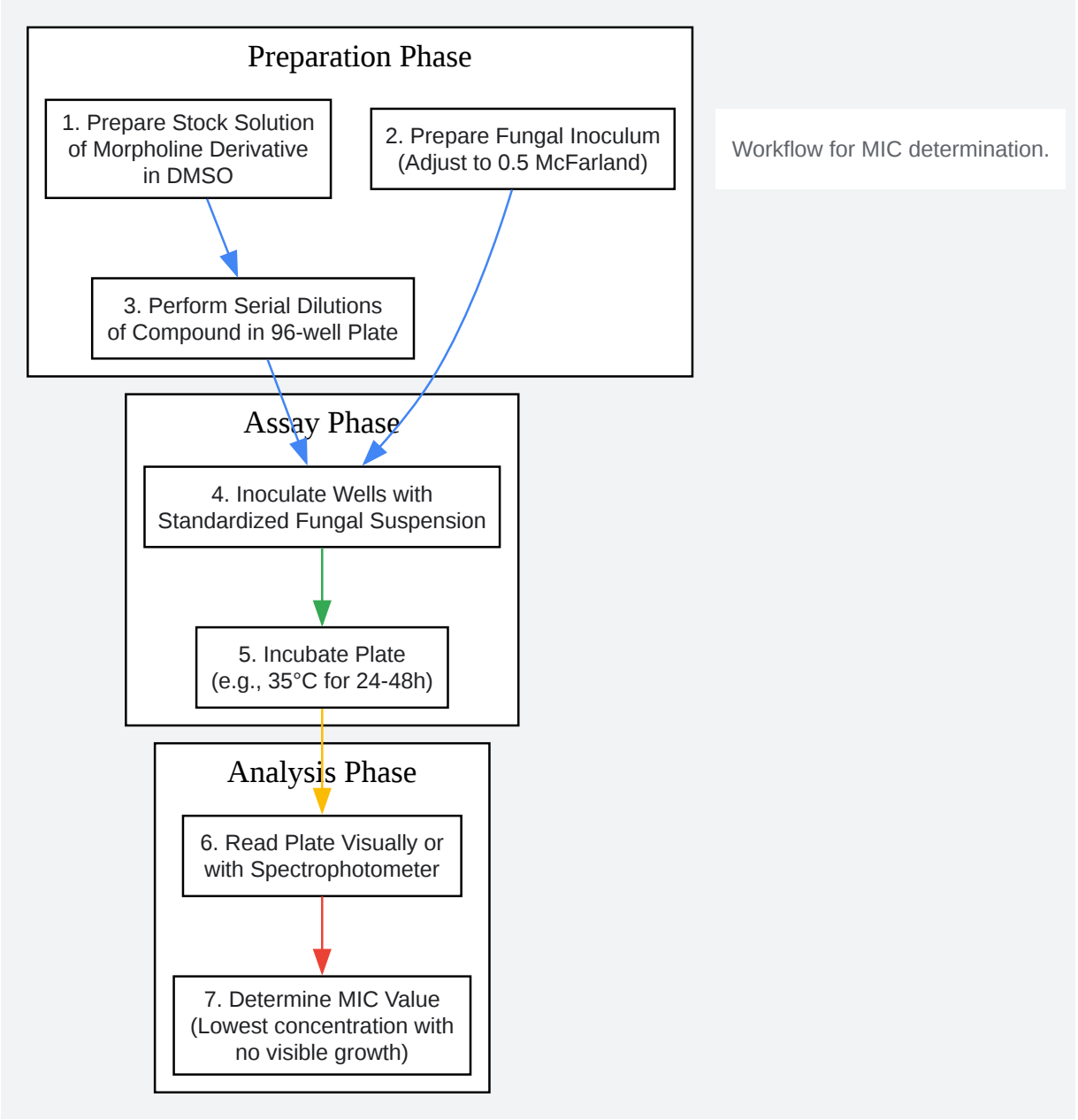
Inhibition of these enzymes leads to a depletion of ergosterol and a toxic accumulation of aberrant sterol intermediates, which disrupts the fungal cell membrane structure and function, ultimately inhibiting fungal growth.[9] Because they act on two distinct enzymes, it is more difficult for fungi to develop resistance to morpholine fungicides compared to single-site inhibitors.[11]

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Mechanism of Morpholine Fungicides.



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Workflow for MIC determination.

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Workflow for MIC determination.

Step-by-Step Methodology:

- Preparation of Antifungal Stock Solution: a. Dissolve the test morpholine derivative in 100% dimethyl sulfoxide (DMSO) to create a high-concentration stock (e.g., 10 mg/mL). b. This stock will be used for serial dilutions.

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- Inoculum Preparation: a. Subculture the target fungal isolate (e.g., Botrytis cinerea) on a suitable agar medium (e.g., Potato Dextrose Agar) and incubate to ensure purity and viability. [12] b. Prepare a suspension of fungal cells/spores in sterile saline. c. Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which is equivalent to approximately 1-5 x 10^6 Colony Forming Units (CFU)/mL. [12] d. Dilute this adjusted suspension in RPMI-1640 liquid medium to achieve the final target inoculum concentration (e.g., 1-5 x 10^3 CFU/mL). [12]

- Plate Preparation (96-well microtiter plate): a. Add 100 µL of RPMI-1640 medium to wells 2 through 12 in a single row. b. Add 200 µL of the working antifungal solution (stock diluted in RPMI to twice the highest desired final concentration) to well 1. c. Perform a 2-fold serial dilution by transferring 100 µL from well 1 to well 2, mixing thoroughly, then transferring 100 µL from well 2 to well 3, and so on, up to well 10. Discard 100 µL from well 10. d. Well 11 should serve as the growth control (medium only, no compound). Well 12 can be a sterility control (medium only, no inoculum).

- Inoculation and Incubation: a. Add 100 µL of the standardized fungal inoculum (from step 2d) to wells 1 through 11. This brings the total volume in each well to 200 µL and halves the concentration of the antifungal agent to the final desired test concentrations. b. Seal the plate and incubate at an appropriate temperature (e.g., 25-35°C) for 24-72 hours, depending on the growth rate of the fungus. [12]

- Reading and Interpretation: a. After incubation, determine the MIC by visually observing the wells. The MIC is the lowest concentration of the morpholine derivative that completely inhibits visible growth of the fungus as compared to the growth control (well 11). [13]

II. Morpholine Derivatives in Herbicide Development

While fungicides are the most prominent application, the morpholine ring is also a key intermediate and active component in certain herbicides. [6]It can be incorporated into molecules designed to selectively control weed growth, reducing competition for resources and protecting crop yields. [6]

Application Protocol 2: Whole-Plant Bioassay for Primary Herbicide Screening

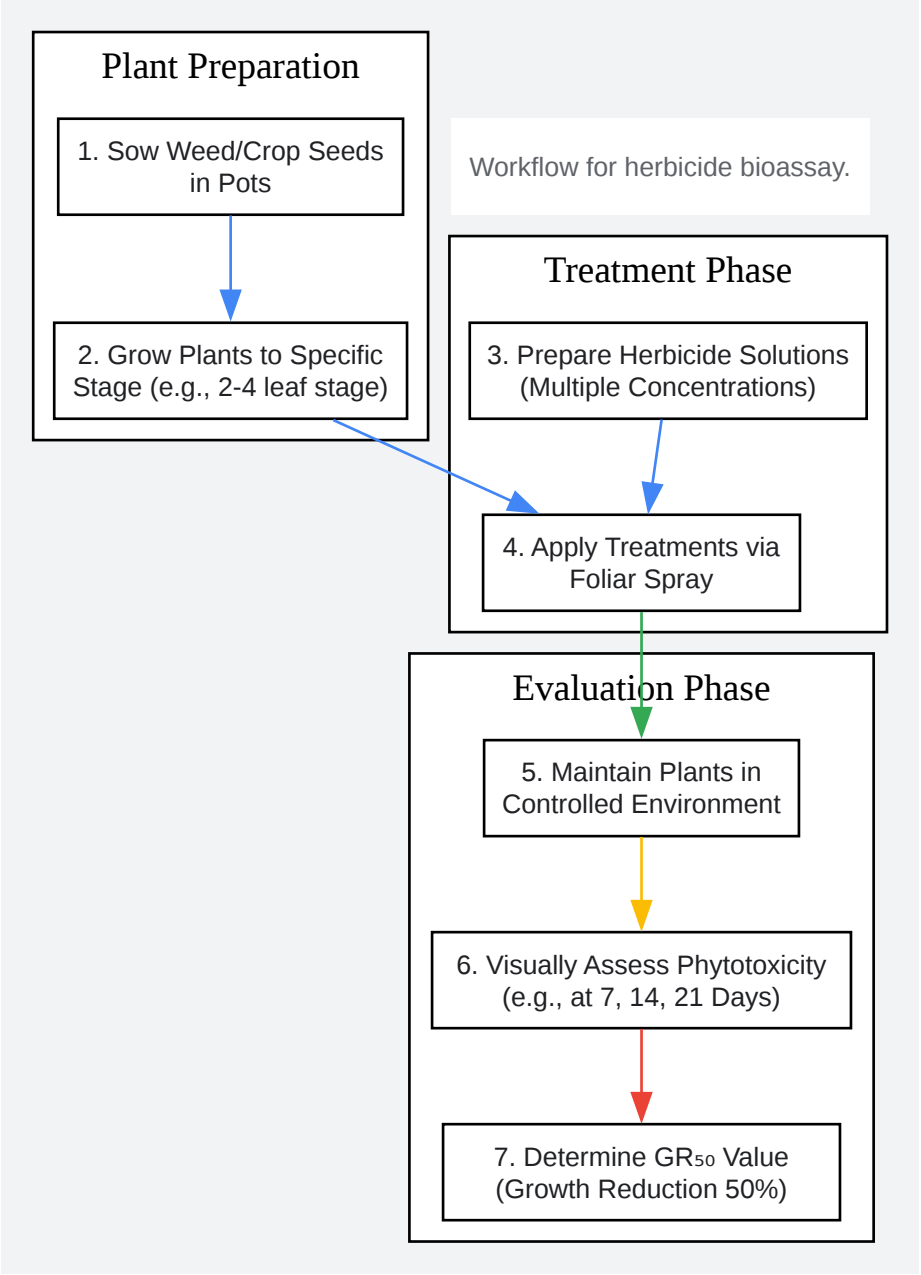
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This protocol provides a robust method for evaluating the post-emergence herbicidal activity of novel morpholine derivatives. It is designed to be adaptable to various weed and crop species. [14][15] Causality Behind Choices:

- Whole-Plant Assay: Provides more biologically relevant data than in vitro or petri-dish assays, as it accounts for compound uptake, translocation, and metabolism within the plant. [14][15]* Dose-Response: Testing multiple application rates is crucial for determining the potency of the compound and identifying a potential selectivity window between weeds and crops.

- Visual Assessment: A standardized visual rating of phytotoxicity (e.g., chlorosis, necrosis, stunting) is a rapid and effective method for quantifying herbicidal effect in primary screening.

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Workflow for herbicide bioassay.

Step-by-Step Methodology:

- Plant Cultivation: a. Fill 3- to 4-inch pots with a standard greenhouse potting mix. b. Plant seeds of a representative weed species (e.g., Amaranthus retroflexus) and a crop species (e.g., Zea mays). c. Grow the plants in a greenhouse or growth chamber under controlled conditions (e.g., 25°C, 16:8h light:dark cycle) until they reach the 2-4 true leaf stage. [14]

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- Preparation of Treatment Solutions: a. Prepare a stock solution of the test morpholine derivative in a suitable solvent (e.g., acetone) with a surfactant to aid in foliar uptake. b. Create a series of dilutions in water to achieve the desired application rates (e.g., 1000, 250, 62.5, 15.6 g/ha). c. Include a "vehicle" control (solvent + surfactant only) and an untreated control.

- Herbicide Application: a. Use a precision track sprayer to apply the treatment solutions evenly to the plant foliage. This ensures a consistent and reproducible application volume. b. After application, allow the foliage to dry before returning the plants to the growth chamber.

- Evaluation: a. Maintain the plants under controlled conditions for 2-3 weeks, watering as necessary. [16] b. At set intervals (e.g., 7, 14, and 21 days after treatment), visually assess each plant for signs of phytotoxicity. Use a rating scale from 0% (no effect) to 100% (complete plant death). Symptoms to note include chlorosis (yellowing), necrosis (tissue death), stunting, and malformation. [17] c. For a quantitative assessment, harvest the above-ground biomass at the end of the experiment, dry it in an oven, and weigh it. Calculate the percent growth reduction relative to the vehicle control.

III. Emerging Roles: Morpholine in Plant Growth Regulation

Beyond crop protection, there is emerging research into the use of morpholine derivatives as plant growth regulators (PGRs). [1][2]While the mechanisms are still under investigation, certain Schiff base derivatives containing morpholine rings have shown effects on plant growth. [1]This represents a promising area for future agrochemical innovation, although structure-activity relationships are not yet well defined. [1]

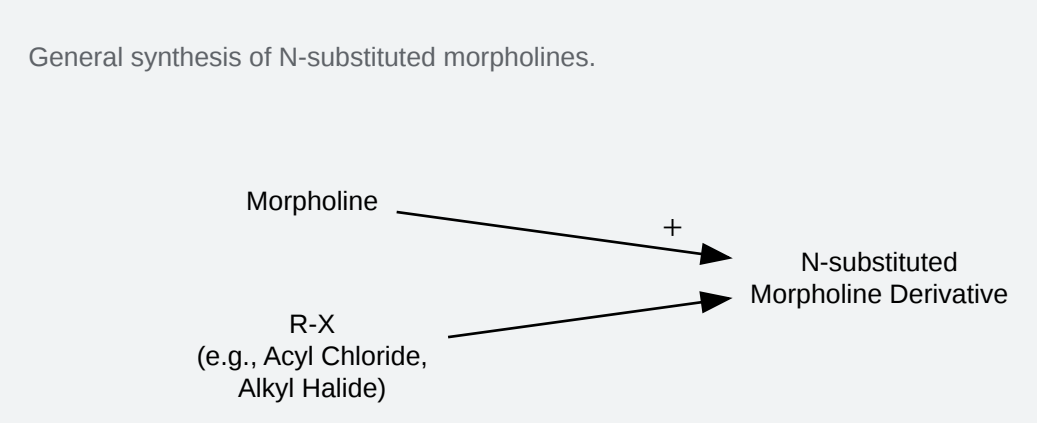
IV. Synthesis of Novel Morpholine Derivatives

The exploration of new agrochemicals relies on the ability to synthesize diverse libraries of compounds for screening. Morpholine can be readily incorporated into various molecular scaffolds.

General Synthetic Strategy

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A common approach involves the reaction of a substituted morpholine with an electrophilic partner, such as an acid chloride or an alkyl halide, to generate N-substituted morpholine derivatives. This allows for the systematic modification of the molecule to probe structure-activity relationships.



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General synthesis of N-substituted morpholines.

Summary and Future Outlook

The morpholine ring is a privileged and versatile scaffold in agrochemical research and development. [2][4]Its established success in systemic fungicides, driven by a well-understood dual mechanism of action, continues to make it a valuable component in crop protection. [9][11]The expanding applications in herbicides and the nascent exploration into plant growth regulators highlight the enduring potential of this heterocyclic motif. [1][6]Future research will likely focus on synthesizing novel derivatives with improved efficacy, a broader activity spectrum, and favorable environmental profiles, further cementing the role of morpholine in securing global food production.

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